

Technical Whitepaper: 2-Ethenyloxan-3-amine as a Chiral Building Block[1]

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Compound of Interest

Compound Name: 2-Ethenyloxan-3-amine

Cat. No.: B13251753

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Executive Summary

2-Ethenyloxan-3-amine (also known as 2-vinyltetrahydro-2H-pyran-3-amine) represents a high-value chiral scaffold in modern medicinal chemistry.[1] Distinguished by its dense functionalization—a basic amine adjacent to a reactive vinyl group on a saturated oxygen heterocycle—this molecule serves as a versatile "chiral pool" mimic.[1] It bridges the gap between carbohydrate chemistry and alkaloid synthesis, offering a rigid tetrahydropyran (THP) core that restricts conformational freedom, thereby enhancing the binding selectivity of downstream pharmacophores.[1]

This guide provides a comprehensive technical analysis of **2-ethenyloxan-3-amine**, detailing its stereochemical properties, robust synthetic routes, and utility in diversity-oriented synthesis (DOS).[1]

Part 1: Chemical Identity & Stereochemical Analysis[1]

Structural Definition

The core structure consists of a tetrahydropyran ring substituted at the C2 position with an ethenyl (vinyl) group and at the C3 position with a primary amine.^[1] The proximity of these two functional groups creates a vicinal relationship that is critical for stereoselective functionalization.^[1]

Property	Details
IUPAC Name	2-Ethenyloxan-3-amine
Common Name	2-Vinyl-3-aminotetrahydropyran
Molecular Formula	C ₇ H ₁₃ NO
Molecular Weight	127.19 g/mol
Chiral Centers	C2 and C3
Key Isomers	cis-(2R,3S) / cis-(2S,3R) and trans-(2R,3R) / trans-(2S,3S)
CAS (rac-cis)	1955517-96-0 (HCl salt)

Conformational Analysis & The Anomeric Effect

The stereochemical relationship between the C2-vinyl and C3-amino groups dictates the molecule's reactivity.^[1]

- **Cis-Isomer:** Often thermodynamically favored in synthetic routes involving thermodynamic equilibration due to the ability of the substituents to adopt equatorial positions, though the anomeric effect from the ring oxygen can influence the preference of the C2 substituent.^[1]
- **Trans-Isomer:** Accessible via specific kinetic controlled reactions (e.g., S_N2 displacement of a C3 leaving group).^[1]

In the cis-isomer, the vicinal coupling constants (

) in NMR spectroscopy typically range from 2–5 Hz (axial-equatorial or equatorial-axial), whereas the trans-diequatorial isomer displays larger coupling (8–10 Hz).^[1]

Part 2: Synthetic Methodologies

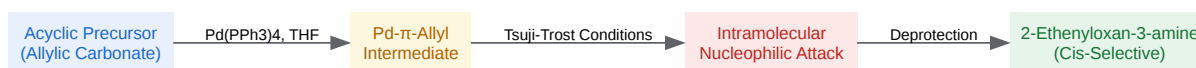
To utilize **2-ethenyloxan-3-amine** effectively, one must control the relative and absolute stereochemistry.[1] We present two primary synthetic strategies: De Novo Synthesis via Pd-Catalysis and Chiral Pool Synthesis from Glycals.[1]

Strategy A: Pd-Catalyzed Intramolecular Allylic Amination

This route builds the pyran ring and installs the amine functionality simultaneously, often with high diastereoselectivity.[1]

Mechanism:

- Substrate: An acyclic amino-alkene precursor containing a leaving group (e.g., allylic carbonate or acetate).[1]
- Cyclization: Pd(0) coordinates to the alkene, forming a π -allyl complex.[1]
- Nucleophilic Attack: The pendant hydroxyl or protected amine attacks the π -allyl system.[1]
- Stereocontrol: The geometry of the transition state (chair-like) dictates the cis/trans selectivity.[1]



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Figure 1: Palladium-catalyzed cyclization strategy for accessing the 2-vinyl-3-aminotetrahydropyran core.[1]

Strategy B: The "Glycal" Route (Chiral Pool)

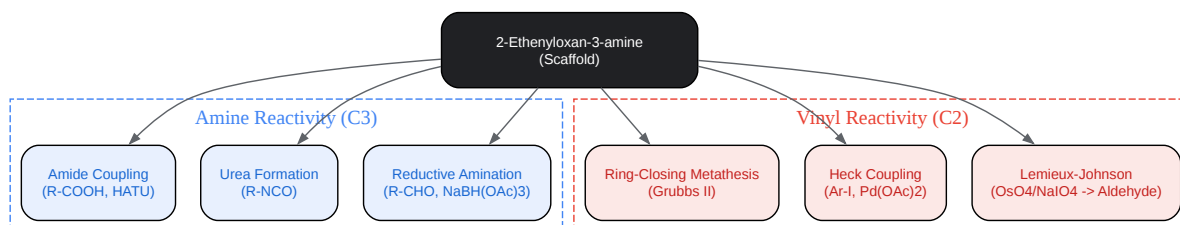
Starting from commercially available tri-O-acetyl-D-glucal, this route leverages the existing chirality of the carbohydrate backbone.[1]

- Ferrier Rearrangement: Treatment of glucal with a nucleophile (to introduce the C1 substituent) or reductive rearrangement.[1]
- Introduction of Vinyl Group: Typically via C-glycosylation using allyltrimethylsilane or vinylmagnesium bromide addition to a lactone intermediate.[1]
- Amine Installation: Conversion of the C2-hydroxyl (in the sugar numbering) to an azide (Mitsunobu) followed by reduction, or displacement of a triflate.

Part 3: Functionalization & Reactivity Profile[1]

The utility of **2-ethenyloxan-3-amine** lies in its orthogonal reactivity.[1] The amine serves as an anchor for peptide chains or aromatic cores, while the vinyl group acts as a "warhead" for diversification.[1]

The Functionalization Tree[1]



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Figure 2: Divergent synthesis pathways utilizing the orthogonal handles of the scaffold.[1]

Key Reaction Classes[1][4][5][6]

- Cross-Coupling (Heck/Suzuki): The C2-vinyl group is an excellent substrate for Pd-catalyzed Heck arylation.[1] This allows the rapid construction of 2-styryl-3-aminopyrans, which are structural mimics of bioactive stilbenes or flavonoid analogs.[1]

- Ring-Closing Metathesis (RCM): If the amine is acylated with an acryloyl group, the molecule can undergo RCM to form bicyclic lactams (e.g., pyrano[3,2-b]pyridines), locking the conformation further.[\[1\]](#)
- Oxidative Cleavage: The vinyl group can be cleaved to an aldehyde (via ozonolysis or $\text{OsO}_4/\text{NaIO}_4$).[\[1\]](#) This aldehyde is a gateway to reductive amination or Wittig reactions, effectively allowing the "growth" of the carbon chain at C2.[\[1\]](#)

Part 4: Experimental Protocols

Protocol 4.1: Representative Synthesis via Pd-Catalyzed Cyclization

Adapted from stereoselective allylic substitution methodologies (e.g., Trost/Tsuji).[\[1\]](#)

Objective: Synthesis of cis-2-vinyl-3-(Boc-amino)tetrahydropyran.

Reagents:

- Precursor: (Z)-6-((tert-butoxycarbonyl)amino)hex-2-en-1-yl methyl carbonate (1.0 equiv)[\[1\]](#)
- Catalyst: $\text{Pd}_2(\text{dba})_3$ (2.5 mol%)
- Ligand: dppe (1,2-bis(diphenylphosphino)ethane) (5 mol%)[\[1\]](#)
- Solvent: Anhydrous THF
- Base: NaH (if starting from alcohol) or none if using carbonate.[\[1\]](#)

Step-by-Step:

- Preparation: In a flame-dried Schlenk flask under Argon, dissolve $\text{Pd}_2(\text{dba})_3$ and dppe in anhydrous THF. Stir for 15 minutes at room temperature (RT) until the solution turns yellow/orange (active catalyst formation).
- Addition: Add the allylic carbonate precursor dissolved in THF dropwise to the catalyst solution.

- Reaction: Heat the mixture to 60°C. Monitor via TLC (Hexane/EtOAc 4:1) for the disappearance of the starting material.[1][2] The reaction typically proceeds via a -allyl intermediate followed by intramolecular attack of the pendant oxygen.[1]
- Workup: Cool to RT. Filter through a pad of Celite to remove Palladium black.[1] Concentrate the filtrate in vacuo.
- Purification: Purify the crude oil via flash column chromatography (SiO₂, 0-20% EtOAc in Hexanes).
- Validation: Verify structure via ¹H NMR. Look for the characteristic vinyl signals (multiplet at ~5.8 ppm) and the diagnostic H2-H3 coupling constant to confirm cis-stereochemistry.[1]

Protocol 4.2: Functionalization - Heck Coupling

Objective: Arylation of the vinyl group.[1]

- Mix: **2-Ethenyloxan-3-amine** (1 equiv), Aryl Iodide (1.2 equiv), Pd(OAc)₂ (5 mol%), P(o-tol)₃ (10 mol%), and Et₃N (2 equiv) in DMF.
- Heat: Stir at 80°C for 12 hours under inert atmosphere.
- Extract: Dilute with water, extract with EtOAc.
- Result: Yields the 2-styryl derivative, extending the conjugation.

Part 5: Applications in Drug Discovery[1]

Peptidomimetics

The rigid pyran ring acts as a Turn Mimic.[1] By incorporating **2-ethenyloxan-3-amine** into a peptide backbone, the ring constrains the

and

angles, potentially stabilizing

-turn secondary structures.[1] This is particularly useful in designing inhibitors for protein-protein interactions (PPIs).[1]

NK1 Receptor Antagonists

Substituted tetrahydropyrans are pharmacophores in Neurokinin-1 (NK1) receptor antagonists (e.g., related to the structure of Vofopitant).[1] The 2-vinyl group provides a lipophilic vector that can be modified to interact with the hydrophobic pockets of the GPCR, while the amine interacts with conserved aspartate residues.[1]

References

- Stereoselective Construction of 2-Vinyl-3-hydroxybenzopyran Rings. Source: Organic & Biomolecular Chemistry.[1][3][4][5] Context: Describes the Pd-catalyzed assembly of vinyl-pyran cores, establishing the stereochemical foundation for this class of molecules. URL: [\[Link\]](#)
- Synthesis of Highly Substituted Aminotetrahydropyrans Enabled by Stereospecific Multi-Vector C–H Functionalization. Source: National Institutes of Health (PMC). Context: Details modern methods for functionalizing the THP ring, including arylation and alkylation strategies relevant to the 2-vinyl-3-amine scaffold. URL: [\[Link\]](#)
- Palladium-Catalyzed Synthesis of Tetrahydrofurans and Tetrahydropyrans. Source: Organic Chemistry Portal.[1] Context: A compendium of reactions (Tsuji-Trost, Prins) for constructing the ether ring with high stereocontrol.[1] URL: [\[Link\]](#)
- Stereoselective Synthesis of 2,3-Disubstituted Tetrahydropyrans. Source: Journal of Organic Chemistry (via NIH). Context: Discusses the thermodynamic and kinetic factors (anomeric effect) governing the cis/trans selectivity in these systems. URL: [\[Link\]](#)

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Sources

- [1. ISOPARAFFIN L | CAS#:64742-48-9 | Chemsrcc \[chemsrc.com\]](#)

- [2. Infrared Irradiation-Assisted Multicomponent Synthesis of 2-Amino-3-cyano-4H-pyran Derivatives \[scielo.org.mx\]](#)
- [3. rjptonline.org \[rjptonline.org\]](#)
- [4. dialnet.unirioja.es \[dialnet.unirioja.es\]](#)
- [5. Application of asymmetric Sharpless aminohydroxylation in total synthesis of natural products and some synthetic complex bio-active molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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